

Catharanthine (Standard) proper disposal procedures

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Compound of Interest

Compound Name: Catharanthine (Standard)

Cat. No.: B7765764

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Proper disposal of Catharanthine, a biologically active indole alkaloid, is crucial for laboratory safety and environmental protection. As a physiologically potent substance, it must be handled with the care required for hazardous materials and disposed of in accordance with all prevailing country, federal, state, and local regulations[1][2]. Under no circumstances should Catharanthine waste be disposed of down the drain or in regular trash[3].

The primary disposal method involves treating Catharanthine as hazardous chemical waste, which must be collected by a licensed, professional waste disposal company[4][5]. Researchers and laboratory personnel must adhere to strict protocols for waste segregation, containment, labeling, and storage prior to collection by their institution's Environmental Health and Safety (EHS) department.

Hazard and Safety Information

Catharanthine is classified as hazardous. It is harmful if swallowed and can cause skin, eye, and respiratory irritation[1][2]. Adherence to safety protocols, including the use of appropriate Personal Protective Equipment (PPE), is mandatory during handling and disposal.

Table 1: GHS Hazard Classifications for Catharanthine

Hazard Classification	GHS Code	Description	Citations
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed.	[1][6]
Acute Toxicity, Oral (Category 2)	H300	Fatal if swallowed.	[2]
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation.	[1][2]
Serious Eye Damage/Irritation (Category 2A)	H319	Causes serious eye irritation.	[1][2]

| Specific Target Organ Toxicity, Single Exposure (Category 3) | H335 | May cause respiratory irritation. [[1][2] |

Personal Protective Equipment (PPE)

When handling Catharanthine for disposal, the following PPE should be worn to minimize exposure:

- Eye/Face Protection: Use safety glasses or goggles tested and approved under government standards such as NIOSH (US) or EN 166 (EU)[4][5].
- Hand Protection: Handle with chemically resistant gloves. Gloves must be inspected before use and disposed of after use in accordance with good laboratory practices[2][4][5].
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact[1].

Disposal Protocol for Catharanthine Waste

This protocol outlines the step-by-step procedure for the safe collection and disposal of Catharanthine waste in a laboratory setting.

1. Waste Segregation:

- Collect waste containing Catharanthine (e.g., unused product, contaminated labware, spill cleanup materials) separately from all other chemical waste streams[3].
- Do not mix Catharanthine waste with incompatible materials such as strong acids, alkalis, or strong oxidizing agents[1][3].

2. Container Selection and Preparation:

- Select a chemically resistant waste container, such as high-density polyethylene (HDPE) or glass, that is compatible with Catharanthine and any solvents used[3].
- Ensure the container is in good condition, with a secure, leak-proof lid.

3. Waste Collection:

- Carefully transfer the Catharanthine waste into the designated container, minimizing the creation of dust or aerosols[5].
- For containers that held highly toxic chemicals, the first three rinses of the empty container must be collected and disposed of as hazardous waste[7].

4. Labeling:

- Immediately label the waste container with the words "Hazardous Waste"[3].
- The label must include:
 - Chemical Name: "Catharanthine" and its CAS Number (e.g., 2468-21-5 for the base)[3][6][8].
 - Concentration: The approximate concentration of Catharanthine in the waste[3].
 - Hazard Warnings: "Toxic" and "Caution: Biologically Active Compound"[3].

5. On-site Storage:

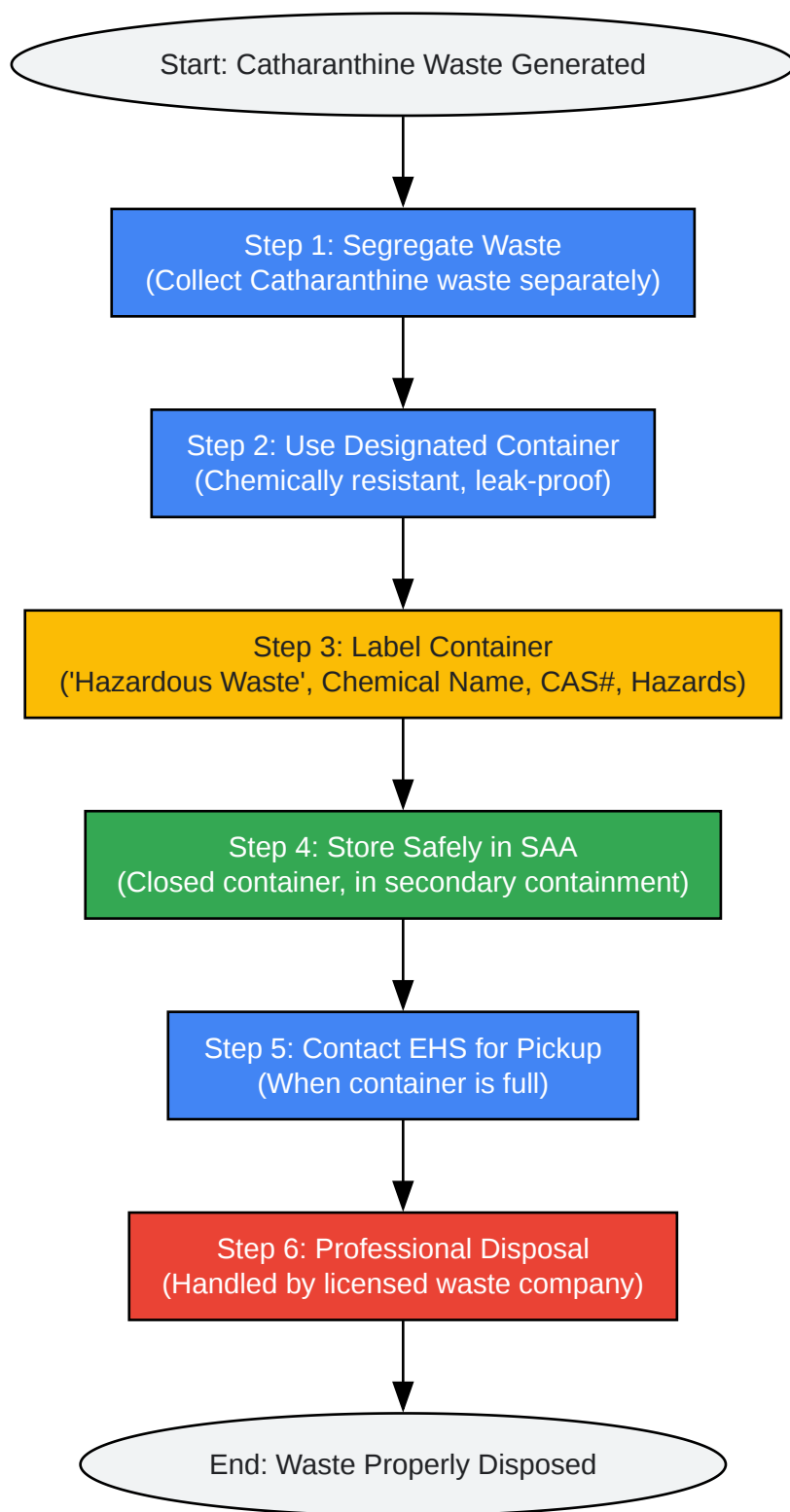
- Keep the waste container tightly closed except when adding waste[1][2].
- Store the container in a designated and well-ventilated Satellite Accumulation Area (SAA) within the laboratory[3].
- Place the primary waste container inside a larger, secondary containment bin to prevent spills[3].

6. Final Disposal:

- Once the waste container is full or reaches the institutional time limit for accumulation, contact your facility's Environmental Health and Safety (EHS) department[3].
- Arrange for pickup and final disposal by a licensed professional waste disposal service[4][5].

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of Catharanthine waste.



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Caption: Workflow for the safe disposal of Catharanthine hazardous waste.

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